

"protocols for handling and storage of 4,4-Dimethyloctane"

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Compound of Interest

Compound Name: 4,4-Dimethyloctane

Cat. No.: B095178

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Application Notes and Protocols for 4,4-Dimethyloctane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the safe handling and storage of **4,4-Dimethyloctane** (CAS No. 15869-95-1). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

4,4-Dimethyloctane is a flammable liquid that requires careful handling.^[1] Its physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C10H22	[2][3][4]
Molecular Weight	142.28 g/mol	[3]
Appearance	Colorless liquid	[2]
Boiling Point	161 °C - 178 °C	[1][2]
Melting Point	-12 °C to -46 °C	[1][2]
Flash Point	Not explicitly stated, but classified as a flammable liquid	[1][4][5]
Density	~0.76 g/cm ³	[2]
Solubility	Insoluble in water; Soluble in anhydrous alcohol, ether, and petroleum ether.[2]	
Vapor Pressure	No data available	
Autoignition Temperature	No data available	

Hazard Identification and Personal Protective Equipment (PPE)

4,4-Dimethyloctane is classified as a flammable liquid and may be fatal if swallowed and enters airways.[1][4] It can also cause skin, eye, and respiratory system irritation.[2]

Hazard	GHS Classification	Precautionary Statements
Flammability	Flammable Liquid, Category 3	H226: Flammable liquid and vapor.[1][4]
Aspiration Hazard	Aspiration Hazard, Category 1	H304: May be fatal if swallowed and enters airways. [1][4]
Irritation	R36/37/38: Irritating to eyes, respiratory system and skin.[2]	

Personal Protective Equipment (PPE) Requirements:

Equipment	Specification	Reference
Eye Protection	Chemical safety goggles or glasses.	[5]
Skin Protection	Appropriate protective gloves and clothing to prevent skin exposure.	[2][5]
Respiratory Protection	Not required under normal use with adequate ventilation. For large quantities or poor ventilation, a particle filter is recommended.	[5]

Experimental Protocols

3.1. Handling Protocol

- Engineering Controls: Always handle **4,4-Dimethyloctane** in a well-ventilated area, preferably within a chemical fume hood.[2][5] Use explosion-proof electrical, ventilating, and lighting equipment.[1][4][5]
- Precautionary Measures:
 - Keep away from open flames, hot surfaces, and sources of ignition.[1][4][5]
 - Use only non-sparking tools.[1][4][5]
 - Take precautionary measures against static discharges.[1][4][5]
 - Avoid contact with skin and eyes.[2]
 - Avoid inhalation of vapor.[5]
- Dispensing:

- Ensure all containers are properly labeled.
- Ground and bond the receiving container and the dispensing container to prevent static discharge.
- Slowly dispense the required amount of **4,4-Dimethyloctane**.
- Securely close all containers immediately after use.[\[1\]](#)[\[4\]](#)[\[5\]](#)

3.2. Storage Protocol

- General Storage:
 - Store in a tightly closed container.[\[1\]](#)[\[4\]](#)[\[5\]](#)
 - Keep in a dry and well-ventilated place.[\[5\]](#)
 - Keep away from heat, sparks, and flame.[\[5\]](#)
 - Store in a cool place.[\[1\]](#)[\[4\]](#)
- Long-Term Storage:
 - Store locked up.[\[1\]](#)[\[4\]](#)
 - The recommended storage temperature is at ambient temperatures, though a cool, dark place below 15°C is also suggested.[\[4\]](#)

Emergency Procedures

4.1. Spill Response Protocol

- Small Spills:
 - Remove all sources of ignition.[\[5\]](#)
 - Use spark-proof tools and explosion-proof equipment.[\[5\]](#)
 - Soak up the spill with an inert absorbent material (e.g., sand, vermiculite).[\[5\]](#)

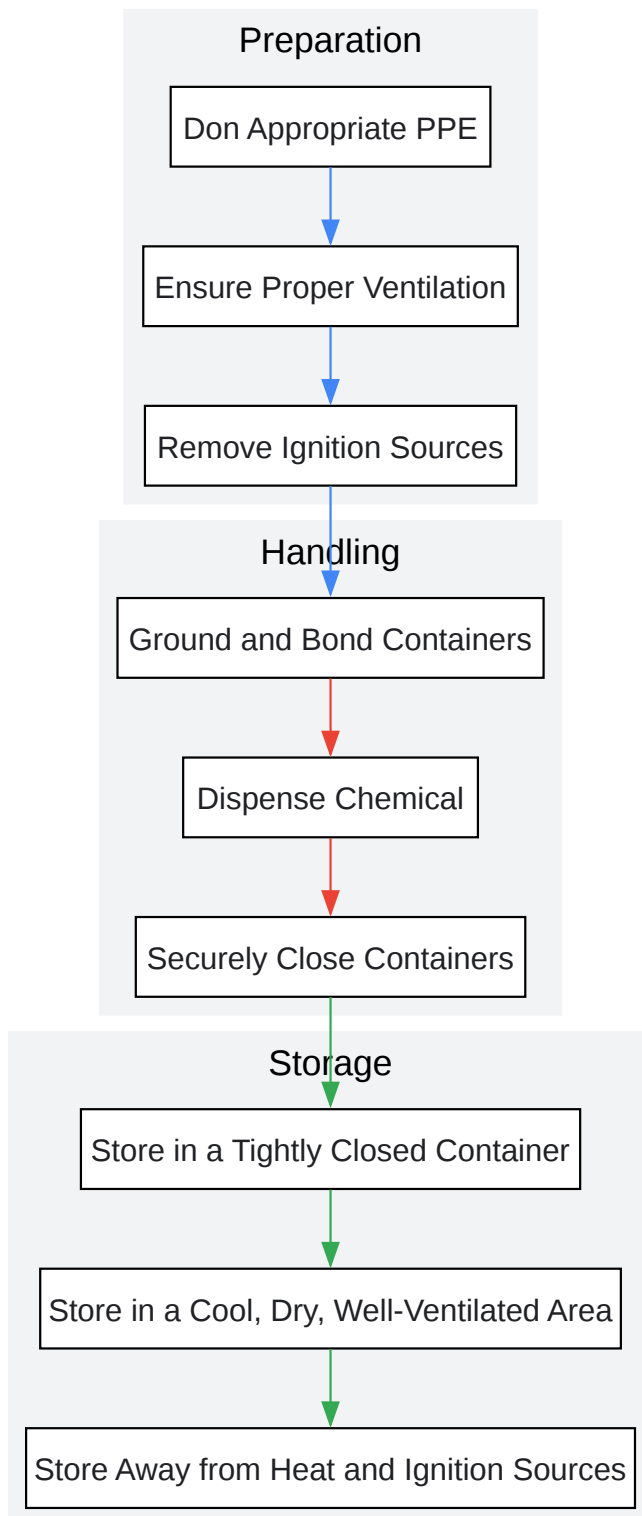
- Place the absorbed material into a suitable, closed container for disposal.[5]
- Large Spills:
 - Evacuate the area immediately.
 - Follow institutional emergency procedures.

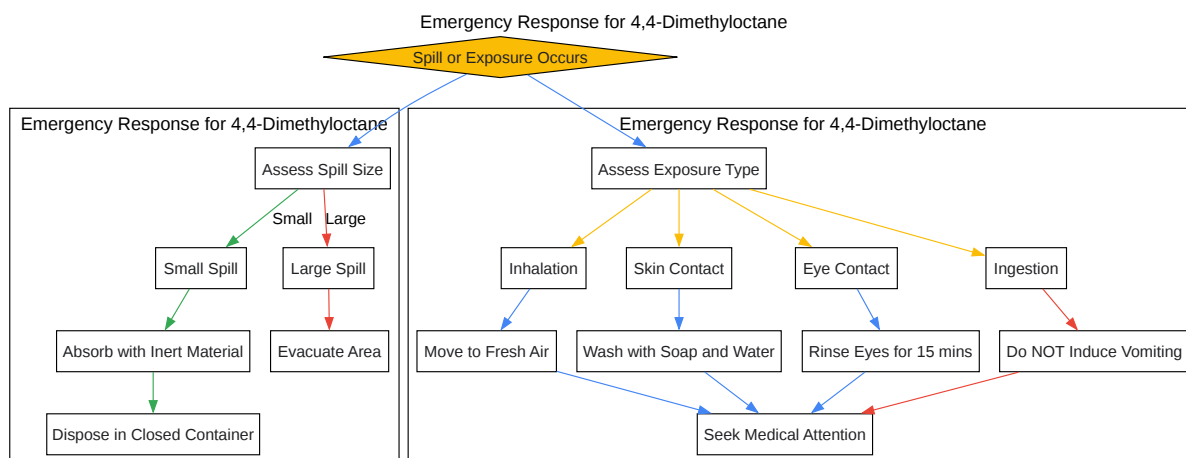
4.2. First Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[1] If on skin or hair, take off immediately all contaminated clothing and rinse the skin with water.[1][4]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- If Swallowed: Do NOT induce vomiting.[1][4] Immediately call a POISON CENTER or doctor. Rinse mouth with water.[1]

Diagrams

Workflow for Handling 4,4-Dimethyloctane





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